

1-Chloro-5-iodopentane safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-Chloro-5-iodopentane

Cat. No.: B1345565

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An In-depth Technical Guide to the Safety of 1-Chloro-5-iodopentane

This document serves as a comprehensive technical guide on the safety information for **1-Chloro-5-iodopentane** (CAS No: 60274-60-4), intended for researchers, scientists, and professionals in drug development. It consolidates critical data from Safety Data Sheets (SDS) to ensure safe handling, storage, and emergency response.

Compound Identification and Properties

1-Chloro-5-iodopentane is a bifunctional alkyl halide used as an intermediate in various organic syntheses.^[1] It is also known by synonyms such as 5-Chloro-1-iodopentane and Pentamethylene chloriodide.^{[1][2][3]}

Identifier	Value	Source
CAS Number	60274-60-4	[2] [3] [4] [5]
Molecular Formula	C5H10ClI	[1] [2] [3] [6]
Molecular Weight	232.49 g/mol	[1] [2] [3] [7]
Appearance	Colorless to light yellow liquid	[1] [6]
Boiling Point	~230°C (decomposes) 100°C @ 15 Torr	[1] [2]
Density	1.6731 g/cm ³ at 20°C ~1.65 g/mL at 25°C (estimated)	[1] [2]
Solubility	Insoluble in water; soluble in organic solvents. [1]	[1]
Refractive Index	1.5280 - 1.5330 at 20°C	[6]

Hazard Identification and Classification

The compound is classified under the Globally Harmonized System (GHS) with specific warnings.[\[3\]](#) It is crucial to understand these hazards before handling the substance.

GHS Classification	Details	Source
Pictogram	GHS07 (Exclamation Mark)	[3] [4]
Signal Word	Warning	[3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3] [4] [5]
Precautionary Statements	P261, P280, P302+P352, P304+P340, P305+P351+P338, P405, P501	[3] [4] [5]

Toxicological Information

While specific quantitative toxicological data like LD50 or LC50 values are not readily available in the provided sources, the primary hazards are well-defined.[\[4\]](#)

Toxicological Endpoint	Effect	Source
Skin Corrosion/Irritation	Causes skin irritation.	[3] [4] [5]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[3] [4] [5]
STOT - Single Exposure	May cause respiratory irritation.	[3] [4] [5]
Acute Toxicity	No toxicological data available.	[4]
Carcinogenicity/Mutagenicity	No data available.	[4]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimize exposure risk.

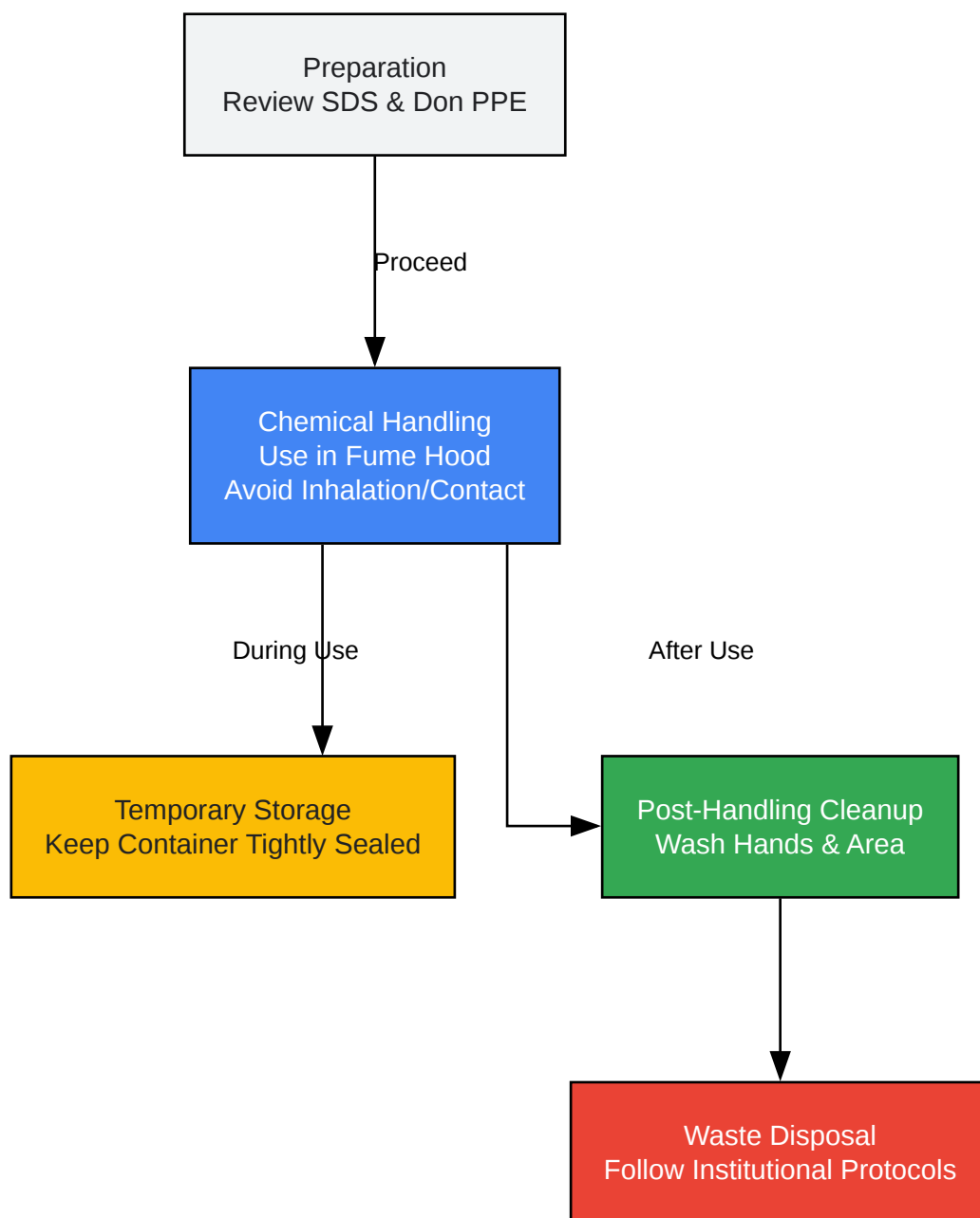
Handling:

- Always work in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Use personal protective equipment (PPE) as specified in Section 5.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Take precautionary measures against static discharge.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#)

- Keep the container tightly closed and sealed.[4][9]
- The substance is sensitive to light.[9]
- Store locked up.[4]
- Incompatible with strong oxidizing agents.[4][9]
- Recommended storage temperature is between 2-8°C.[1]



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Diagram 1: General Laboratory Handling Workflow

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Chloro-5-iodopentane** to prevent exposure.

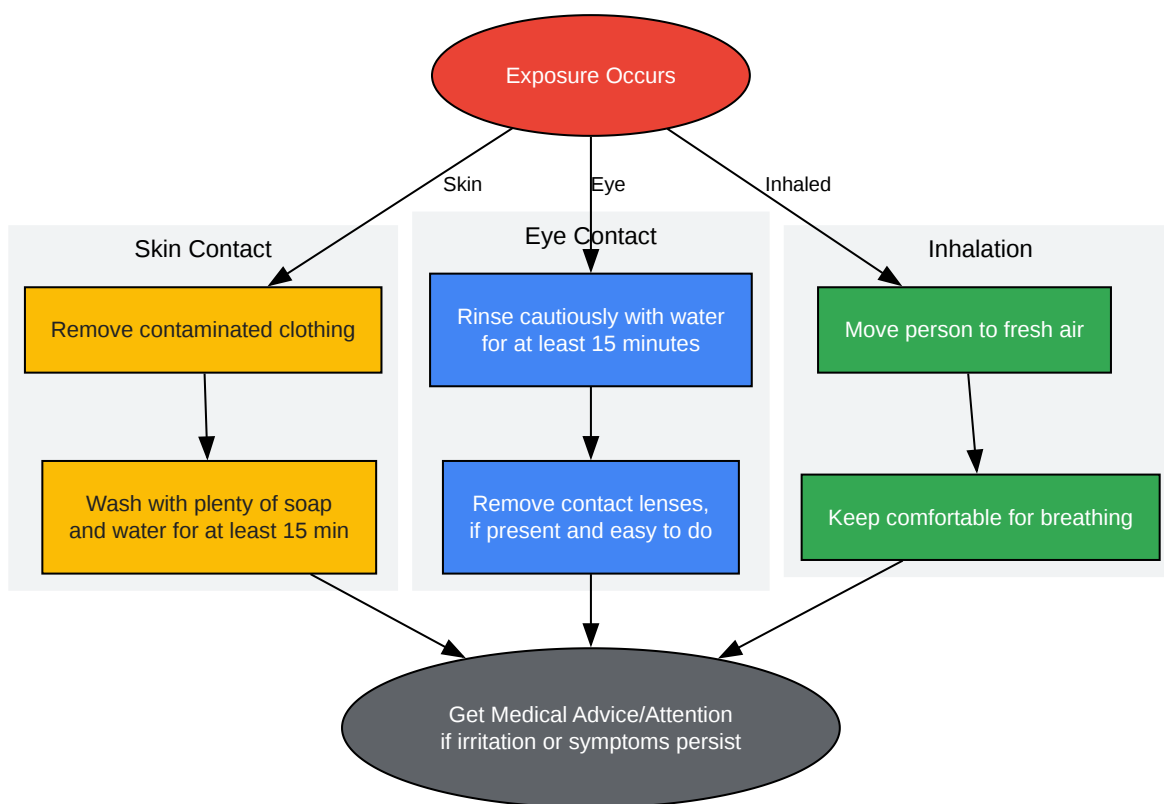
Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[8]
Skin Protection	Impermeable protective gloves (e.g., Nitrile rubber). Fire/flamm resistant and impervious clothing.	[8]
Respiratory Protection	Required when vapours or aerosols are generated. Use a NIOSH-approved respirator.	

Emergency Procedures: First Aid and Spill Response

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

The following diagram outlines the initial response to different types of chemical exposure.



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Diagram 2: First Aid Protocol for Exposure

Experimental Protocol: First Aid

- Eye Contact: Immediately rinse eyes with plenty of flowing water for at least 15 minutes, holding eyelids apart.[4][5] If present and easy to do, remove contact lenses and continue rinsing.[4] Seek medical attention.[5]
- Skin Contact: Promptly wash the contaminated skin with plenty of soap and water for at least 15 minutes.[4][5] Remove contaminated clothing and wash it before reuse.[4] If skin irritation occurs or persists, get medical advice.[5]

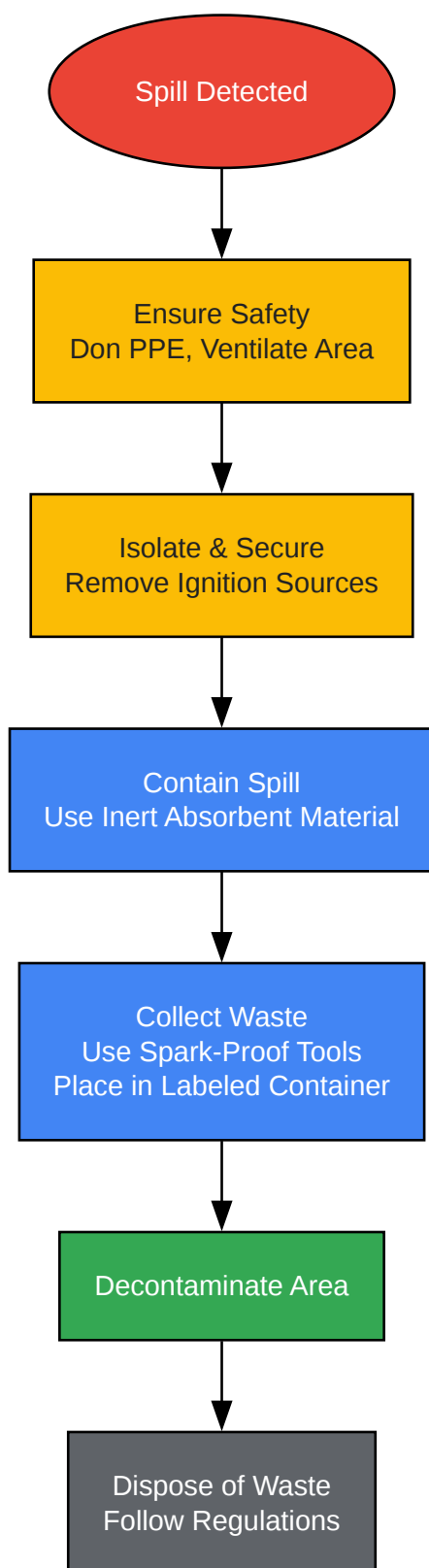
- Inhalation: Move the exposed person to fresh air at once.^[5]^[10] If breathing is difficult or has stopped, provide artificial respiration.^[5] Get medical attention if symptoms occur.^[5]
- Ingestion: Rinse the mouth with water and then drink plenty of water.^[5] Do NOT induce vomiting.^[4] Call a poison center or doctor if you feel unwell.^[4]

Accidental Release and Fire-Fighting Measures

A systematic approach is required to safely manage spills and fires.

Spill Response Protocol:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.^[4] Evacuate unnecessary personnel from the area.^[8]
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames. Use non-sparking tools.^[8]^[11]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.^[4]^[8]
- Containment and Cleaning: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or vermiculite.^[4] Collect the material into a suitable, labeled, and closed container for disposal.^[8]
- Final Cleanup: Clean the spill area thoroughly.^[12]



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Diagram 3: Accidental Spill Response Workflow

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[5]
- Protective Equipment: In case of a fire, firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][12]

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